

# GPR88 Agonist 2: A Deep Dive into Structure-Activity Relationships

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## Compound of Interest

Compound Name: GPR88 agonist 2

Cat. No.: B12386174

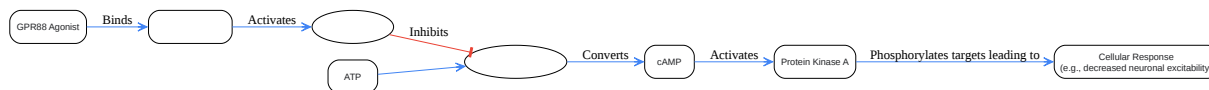
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An In-depth Technical Guide for Researchers and Drug Development Professionals

The G protein-coupled receptor 88 (GPR88), an orphan receptor predominantly expressed in the striatum, has emerged as a promising therapeutic target for a range of central nervous system (CNS) disorders, including schizophrenia, Parkinson's disease, anxiety, and addiction. [1] The development of selective agonists for GPR88 is a key step towards validating its therapeutic potential and understanding its physiological roles. This technical guide provides a comprehensive overview of the structure-activity relationship (SAR) of GPR88 agonists, with a focus on the compound identified as "**GPR88 agonist 2**" and other key chemical scaffolds.

## GPR88 Signaling Pathway

GPR88 is known to couple to Gai/o proteins.[2] Upon agonist binding, the receptor inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.[2] This inhibitory action on neuronal signaling is believed to be a key mechanism through which GPR88 modulates brain function.[2]

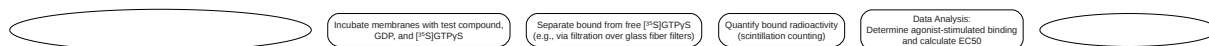
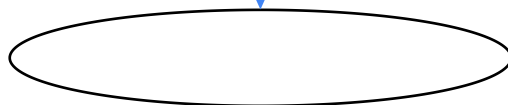


Incubate cells with test compound  
(GPR88 agonist)

Stimulate adenylyl cyclase  
(e.g., with isoproterenol or forskolin)

Lyse cells and measure intracellular cAMP levels  
(e.g., TR-FRET, GloSensor)

Data Analysis:  
Generate dose-response curve  
and calculate EC50



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## References

- 1. Orphan Receptor GPR88 as an Emerging Neurotherapeutic Target - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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